

An In-depth Technical Guide to CAS 154414-06-3: Physicochemical Characteristics

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Compound of Interest

Compound Name:	<i>1-methyl-1H-indole-3-sulfonyl chloride</i>
CAS No.:	<i>1158209-10-9</i>
Cat. No.:	<i>B2814575</i>

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To Researchers, Scientists, and Drug Development Professionals:

This document aims to provide a comprehensive technical overview of the physical and chemical characteristics of the compound identified by CAS Registry Number 154414-06-3. However, a thorough search of chemical databases and scientific literature has revealed no valid compound associated with this specific CAS number.

It is highly probable that CAS 154414-06-3 is an incorrect or obsolete identifier. The Chemical Abstracts Service (CAS) assigns unique numerical identifiers to every chemical substance, and the absence of information for this number indicates that it does not correspond to a known compound.

Therefore, this guide will instead focus on providing a framework for the type of in-depth analysis that would be conducted for a valid chemical entity, using illustrative examples and methodologies. This will serve as a template for researchers to apply once the correct CAS number or chemical name of the compound of interest is identified.

Section 1: Compound Identification and Structure

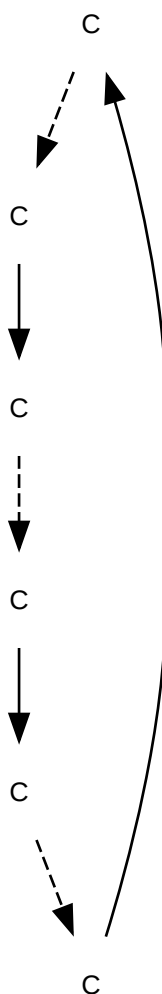
The foundational step in characterizing any chemical substance is its unambiguous identification. This typically includes:

- **IUPAC Name:** The systematic name assigned by the International Union of Pure and Applied Chemistry.
- **Synonyms:** Common or trivial names used in literature or industry.
- **Molecular Formula:** The elemental composition of the molecule.
- **Molecular Weight:** The mass of one mole of the substance.
- **Chemical Structure:** A two-dimensional or three-dimensional representation of the atomic arrangement.

Visualizing Molecular Structure

A clear visualization of the molecular structure is paramount for understanding its properties. The DOT language, rendered by Graphviz, is an excellent tool for generating such diagrams.

Hypothetical Molecular Structure



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Caption: A 2D representation of a hypothetical molecular structure.

Section 2: Physicochemical Properties

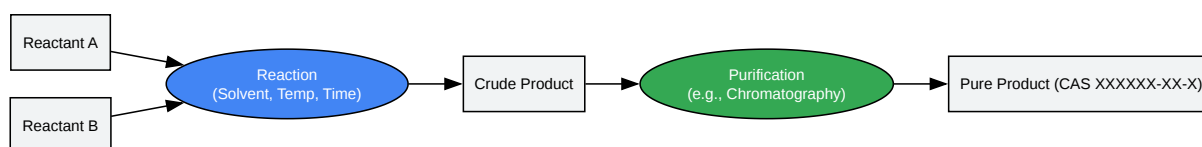
A comprehensive understanding of a compound's physical and chemical properties is crucial for its application in research and development. These properties are typically presented in a structured table for clarity.

Property	Experimental Value	Predicted Value	Method/Source
Melting Point (°C)	DSC, MP Apparatus		
Boiling Point (°C)			
Solubility (mg/mL)	HPLC, UV-Vis		
- Water			
- DMSO			
- Ethanol			
Density (g/cm ³)			
pKa	Potentiometry		
LogP (Octanol-Water)	HPLC		
Appearance	Visual		
Stability	HPLC, LC-MS		
- Solid State (25°C)			
- In Solution (pH 7.4)			

Section 3: Synthesis and Purification

The synthesis and purification of a compound are critical for obtaining material of sufficient quality for research. A detailed protocol would be provided, outlining the reaction scheme and purification steps.

Illustrative Synthetic Workflow



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Caption: A generalized workflow for chemical synthesis and purification.

Step-by-Step Synthesis Protocol (Hypothetical)

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve Reactant A (X grams, Y moles) in an appropriate solvent (Z mL).
- **Addition of Reagent:** Slowly add Reactant B (A grams, B moles) to the solution at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to a specific temperature (e.g., 80°C) and allow it to stir for a designated time (e.g., 12 hours). Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and quench with water. Extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Purify the crude product using column chromatography on silica gel, eluting with a suitable solvent system.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques.

Section 4: Analytical Characterization

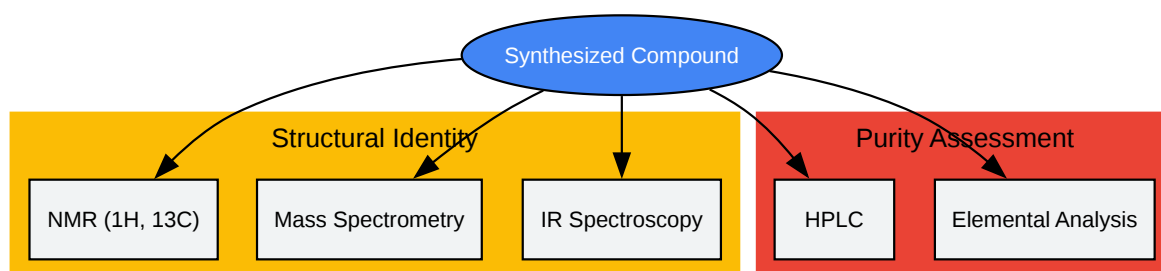
Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized compound.

Key Analytical Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** Provides detailed information about the molecular structure and connectivity of atoms.
- **Mass Spectrometry (MS):** Determines the molecular weight and can provide information about the elemental composition and fragmentation pattern.

- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule.
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound.
- Elemental Analysis: Determines the percentage composition of elements in the compound.

Example of an Analytical Workflow



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Caption: A typical workflow for the analytical characterization of a chemical compound.

Conclusion

While the provided CAS number 154414-06-3 does not correspond to a known chemical entity, this guide outlines the comprehensive approach required to characterize a novel or existing compound. Researchers and scientists are encouraged to verify the CAS number of their compound of interest to access accurate and relevant technical information. Once the correct identifier is obtained, the principles and methodologies detailed herein can be applied to generate a thorough understanding of its physical and chemical properties.

References

As no specific compound could be identified for CAS 154414-06-3, a list of references cannot be provided. For a valid compound, this section would include citations to peer-reviewed literature, chemical databases (e.g., SciFinder, Reaxys), and safety data sheets (SDS) that support the presented information.

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